

An In-depth Technical Guide to 1-Iodopentane (CAS 628-17-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Iodopentane

Cat. No.: B145852

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-iodopentane** (CAS 628-17-1), a crucial alkyl halide in organic synthesis and of significant interest to the pharmaceutical and agrochemical industries.^{[1][2]} This document outlines its chemical and physical properties, safety and handling protocols, and detailed experimental procedures.

Chemical and Physical Properties

1-Iodopentane, also known as n-amyl iodide or pentyl iodide, is a colorless to pale yellow liquid.^{[3][4][5]} It is characterized by a gasoline-like odor.^{[3][4]} Due to its non-polar alkyl chain, it is insoluble in water but soluble in organic solvents like alcohol and ether.^{[2][5]} Some key quantitative properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₁ I	[5][6]
Molecular Weight	198.05 g/mol	[6][7]
CAS Number	628-17-1	[6]
Density	1.517 g/mL at 25 °C	[8]
Boiling Point	154-155 °C	[8]
Melting Point	-85.6 °C	[5]
Flash Point	51 °C (124 °F)	[4][5]
Refractive Index	n ₂₀ /D 1.495	[8]
Vapor Pressure	3.65 mmHg at 25 °C	[5]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **1-iodopentane**. Key spectral information is available, including ¹H NMR, ¹³C NMR, Mass Spectrometry, and IR spectroscopy.[7][9][10]

Safety and Hazards

1-iodopentane is a flammable liquid and vapor.[7][11] It is classified as a skin and serious eye irritant and may cause respiratory irritation.[7][11] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and respiratory protection, should be worn when handling this chemical.[4][11] It should be stored in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[3][4] The compound is also light-sensitive and should be stored in a dark place.[12] Some suppliers provide it with a copper stabilizer.[8]

Reactivity and Applications

The primary mechanism of action for **1-iodopentane** involves its reactivity as an alkyl halide.[13] The carbon-iodine bond is relatively weak, making the iodide ion an excellent leaving group in nucleophilic substitution reactions.[13][14] This property makes **1-iodopentane** a

valuable reagent in organic synthesis for introducing the pentyl group into various molecules.[1][2]

It readily undergoes S_N2 reactions with a variety of nucleophiles.[15] Due to its primary structure, S_N2 reactions are favored over S_N1 reactions because of minimal steric hindrance.[15] **1-Iodopentane** also participates in elimination reactions, typically in the presence of a strong, bulky base, to yield pentene.[13]

Its utility as a building block is significant in the pharmaceutical and agrochemical industries for the synthesis of more complex molecules.[1][2] For instance, it has been used in the preparation of the 1-pentyl radical through a shock heating process.[16]

Experimental Protocols

Synthesis of 1-Iodopentane from n-Pentanol

A common laboratory-scale synthesis of **1-iodopentane** involves the reaction of n-pentanol with red phosphorus and iodine, which forms phosphorus triiodide in situ.[1][13]

Materials:

- n-Pentanol
- Red phosphorus
- Iodine tablets
- Three-necked flask
- Heating mantle/water bath
- Distillation apparatus

Procedure:

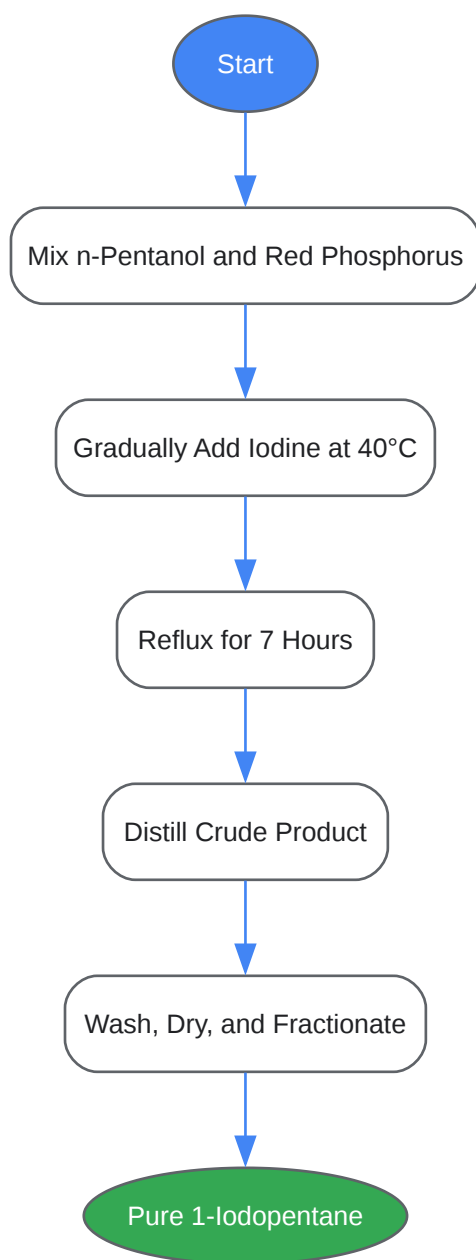
- Combine red phosphorus (0.1 mol) and n-pentanol (0.3 mol) in a three-necked flask.[13]
- While heating the mixture to 40°C in a water bath, gradually add iodine tablets (0.6 mol). The slow addition is crucial to control the exothermic reaction.[13]

- After the iodine addition is complete, reflux the mixture on a sand bath for 7 hours to ensure the reaction goes to completion.[\[13\]](#)
- Following reflux, distill the crude product. Collect the fraction that boils between 155–157 °C. [\[13\]](#)
- The collected product can be further purified by washing, drying, and subsequent fractionation.[\[1\]](#)

Visualizations

To further illustrate the concepts discussed, the following diagrams have been generated.

Caption: S_N2 reaction mechanism of **1-iodopentane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1-iodopentane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. 1-Iodopentane(628-17-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. chembk.com [chembk.com]
- 6. scbt.com [scbt.com]
- 7. 1-Iodopentane | C₅H₁₁I | CID 12335 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 1-碘戊烷 98% | Sigma-Aldrich [sigmaaldrich.com]
- 9. 1-Iodopentane(628-17-1) ¹H NMR [m.chemicalbook.com]
- 10. Pentane, 1-iodo- [webbook.nist.gov]
- 11. fishersci.com [fishersci.com]
- 12. 1-Iodopentane, 98%, stab with copper 500 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 13. 1-Iodopentane | 628-17-1 | Benchchem [benchchem.com]
- 14. pmt.physicsandmathstutor.com [pmt.physicsandmathstutor.com]
- 15. homework.study.com [homework.study.com]
- 16. 1-Iodopentane | 628-17-1 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Iodopentane (CAS 628-17-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145852#1-iodopentane-cas-number-628-17-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com